

# Diallyl Isophthalate: A Technical Guide to Safety, Hazards, and Handling

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## Compound of Interest

Compound Name: Diallyl isophthalate

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**Diallyl isophthalate** (DAIP) is a monomer utilized in the production of thermosetting resins, polymers, and composite materials due to its ability to enhance thermal stability, mechanical strength, and chemical resistance.<sup>[1]</sup> This guide provides an in-depth overview of the safety, hazards, and handling procedures for **diallyl isophthalate** to ensure its safe use in research and development settings.

## Physicochemical and Toxicological Data

The following tables summarize the key physical, chemical, and toxicological properties of **diallyl isophthalate**.

### Table 1: Physical and Chemical Properties of Diallyl Isophthalate

| Property         | Value  | Source                   |
|------------------|--|--------------------------|
| Chemical Formula | C <sub>14</sub> H <sub>14</sub> O <sub>4</sub>                             | PubChem                  |
| Molecular Weight | 246.26 g/mol   | PubChem[2]               |
| CAS Number       | 1087-21-4  | PubChem[2]               |
| Appearance       | Colorless to slightly yellow, odorless liquid or white powder (prepolymer) | PubChem[2], Benchchem[3] |
| Density          | 1.256 g/cm <sup>3</sup> at 25°C  | Benchchem[3]             |
| Melting Point    | -3°C   | ChemicalBook             |
| Boiling Point    | 176-177°C at 5 mmHg  | ChemicalBook             |
| Flash Point      | 163°C  | ChemicalBook             |
| Water Solubility | 33.8 mg/L at 25°C  | ChemicalBook             |
| Solubility       | Soluble in acetone, benzene, chloroform, and THF                           | Benchchem[3]             |
| Vapor Pressure   | 0.155 Pa at 25°C   | ChemicalBook             |
| Refractive Index | 1.5230-1.5270  | ChemicalBook             |

**Table 2: Acute Toxicity Data for Diallyl Isophthalate**

| Test | Species                      | Route           | Value        | Source          |
|------|------------------------------|-----------------|--------------|-----------------|
| LD50 | Mammal (species unspecified) | Oral            | 1700 mg/kg   | ChemicalBook[4] |
| LD50 | Mouse                        | Intraperitoneal | > 62.5 mg/kg | PubChem[2]      |

## Hazard Identification and Classification

**Diallyl isophthalate** is classified as harmful if swallowed and causes skin and serious eye irritation.[5][6]

**Table 3: GHS Hazard Classification for Diallyl Isophthalate**

| Hazard Class   | Hazard Category | Hazard Statement   |
|--|-----------------|--|
| Acute toxicity, oral                                   | Category 4      | H302: Harmful if swallowed                                 |
| Skin corrosion/irritation                              | Category 2      | H315: Causes skin irritation                               |
| Serious eye damage/eye irritation                      | Category 2A     | H319: Causes serious eye irritation                        |
| Acute toxicity, inhalation                             | Category 4      | H332: Harmful if inhaled                                   |
| Skin sensitization                                     | Category 1      | H317: May cause an allergic skin reaction                  |
| Hazardous to the aquatic environment, acute hazard     | Category 1      | H400: Very toxic to aquatic life                           |
| Hazardous to the aquatic environment, long-term hazard | Category 1      | H410: Very toxic to aquatic life with long lasting effects |

Source: PubChem[2]

## Experimental Protocols for Toxicological Assessment

Detailed experimental protocols for **diallyl isophthalate** are not readily available in the public domain. However, the toxicological profile is often informed by studies on the closely related isomer, diallyl phthalate (DAP). The following are descriptions of the methodologies for key experiments based on standard guidelines and summaries from assessment reports on DAP.

### Skin Irritation

The skin irritation potential is typically assessed in rabbits according to OECD Guideline 404. In a study on diallyl phthalate, the following methodology was used:

- Test System: Albino rabbits.

- Procedure: A 0.5 mL dose of the test substance is applied to a small area of shaved skin and covered with a gauze patch. The patch is secured with tape and left in place for a specified period, typically 4 hours.
- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The severity of the reactions is scored.
- Results for Diallyl Phthalate: Studies on DAP showed it to have little or no skin irritation potential in rabbits.<sup>[7]</sup>

## Eye Irritation

Eye irritation potential is generally evaluated in rabbits following OECD Guideline 405. The methodology for a study on diallyl phthalate is summarized below:

- Test System: Albino rabbits.
- Procedure: A 0.1 mL volume of the undiluted test substance is instilled into one eye of each animal. The other eye remains untreated and serves as a control.
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after instillation.
- Results for Diallyl Phthalate: Diallyl phthalate was found to be non-irritating to rabbit eyes.<sup>[7]</sup>

## Skin Sensitization

The potential to cause skin sensitization can be assessed using the mouse Local Lymph Node Assay (LLNA) as described in OECD Guideline 429. A study on diallyl phthalate utilized this method:

- Test System: CBA/CaBkl mice.<sup>[7]</sup>
- Procedure: The test substance, dissolved in a suitable vehicle (e.g., acetone/olive oil), is applied to the dorsal surface of the ears of the mice for three consecutive days.<sup>[7]</sup> A control group is treated with the vehicle alone. On day 6, a solution of <sup>3</sup>H-methyl thymidine is injected intravenously, and the animals are sacrificed a few hours later.

- **Endpoint:** The draining auricular lymph nodes are excised, and the proliferation of lymphocytes is measured by the incorporation of  $^3\text{H}$ -methyl thymidine. A stimulation index (SI) is calculated by comparing the proliferation in the test group to the control group. An SI of 3 or greater is considered a positive result.
- **Results for Diallyl Phthalate:** Diallyl phthalate produced a positive response in the mouse LLNA, indicating it is a skin sensitizer.[7]

## Mutagenicity

The mutagenic potential of **diallyl isophthalate** can be evaluated using the bacterial reverse mutation assay (Ames test), following OECD Guideline 471.

- **Test System:** Strains of *Salmonella typhimurium* (e.g., TA98, TA100, TA1535, TA1537) and *Escherichia coli* (e.g., WP2 uvrA).
- **Procedure:** The test substance, with and without metabolic activation (S9 mix), is incubated with the bacterial strains. The number of revertant colonies (colonies that have regained the ability to grow in the absence of a specific amino acid) is counted.
- **Results for Diallyl Phthalate:** In vitro studies on DAP showed it to be weakly mutagenic in one bacterial strain in the presence of metabolic activation, but it was negative in the majority of bacterial assays.[7] In vivo mutagenicity studies on DAP were generally negative.[7]

## Safe Handling and Storage

### Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn when handling **diallyl isophthalate**:

- **Eye Protection:** Chemical safety goggles or a face shield are required.[5]
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) should be worn.[5] Gloves must be inspected before use and disposed of properly.[8]
- **Skin and Body Protection:** A lab coat or other protective clothing should be worn to prevent skin contact.[6]

- Respiratory Protection: If working in a poorly ventilated area or if aerosols may be generated, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[6]

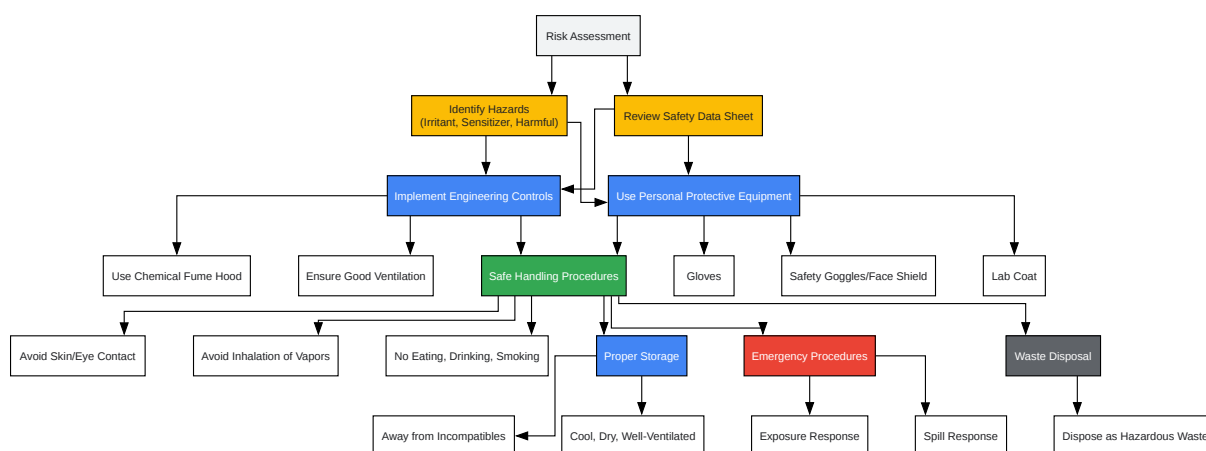
## Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.[5]
- Avoid contact with skin, eyes, and clothing.[6]
- Avoid inhalation of vapor or mist.[6]
- Do not eat, drink, or smoke in the work area.[6]
- Wash hands thoroughly after handling.[5][6]

## Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[8]
- Keep away from heat, sparks, and open flames.
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[4]

The following diagram illustrates the logical workflow for the safe handling of **diallyl isophthalate**.



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Caption: Workflow for the safe handling of **diallyl isophthalate**.

## First Aid Measures

In case of exposure to **diallyl isophthalate**, the following first aid measures should be taken:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[5]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If skin irritation or a rash occurs, seek medical attention.[5][6]

- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[5][6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[5][6]

## Fire and Explosion Hazards

**Diallyl isophthalate** is combustible.

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5][8]
- Hazardous Combustion Products: Burning may produce carbon oxides.[8]
- Firefighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5][8]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment.[5] Avoid breathing vapors, mist, or gas.[8]
- Environmental Precautions: Prevent the substance from entering drains.[8]
- Containment and Cleanup: For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[3] For larger spills, dike the area to prevent spreading.

## Environmental Hazards

**Diallyl isophthalate** is considered very toxic to aquatic life, with long-lasting effects.[2] It should not be released into the environment.[4]

## Disposal Considerations



Dispose of **diallyl isophthalate** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[9] Do not allow it to enter waterways. Offer surplus and non-recyclable solutions to a licensed disposal company.[8]

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